

Application Notes: LDR102 for the Interrogation of ROR1 Downstream Signaling Pathways

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Compound of Interest

Compound Name: LDR102

Cat. No.: B15543129

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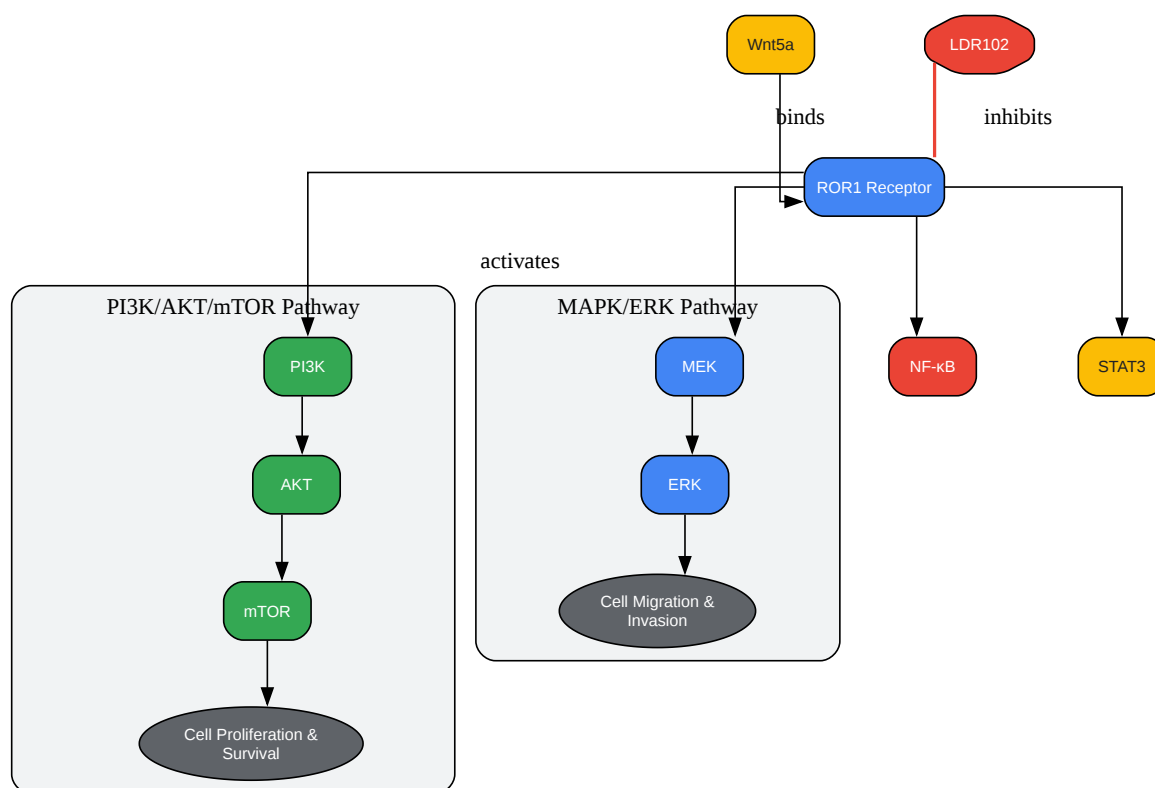
Audience: Researchers, scientists, and drug development professionals.

Introduction: Receptor Tyrosine Kinase-like Orphan Receptor 1 (ROR1) is a transmembrane protein critical during embryonic development but largely absent in adult tissues.^{[1][2]} Its re-expression in various cancers, including lung adenocarcinoma, breast cancer, and chronic lymphocytic leukemia (CLL), is associated with tumor progression, metastasis, and poor prognosis.^{[1][2][3]} This oncogenic role is driven by the activation of several key survival and proliferation pathways, such as PI3K/AKT/mTOR and MAPK/ERK. The selective expression of ROR1 on cancer cells makes it an attractive therapeutic target. **LDR102** is a potent and specific small molecule inhibitor of ROR1, offering a valuable tool for studying its function and downstream signaling cascades. These notes provide detailed protocols to investigate the effects of **LDR102** on ROR1 signaling.

Core Signaling Pathways Modulated by ROR1

ROR1 functions as a receptor or co-receptor, often for Wnt ligands like Wnt5a, to activate multiple downstream signaling pathways crucial for cancer cell proliferation, survival, and migration. The primary cascades influenced by ROR1 activation include the PI3K/AKT/mTOR,

MAPK/ERK, NF- κ B, and STAT3 pathways. Inhibition of ROR1 by **LDR102** is expected to attenuate these signaling axes.



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Caption: ROR1 downstream signaling pathways and the inhibitory action of **LDR102**.

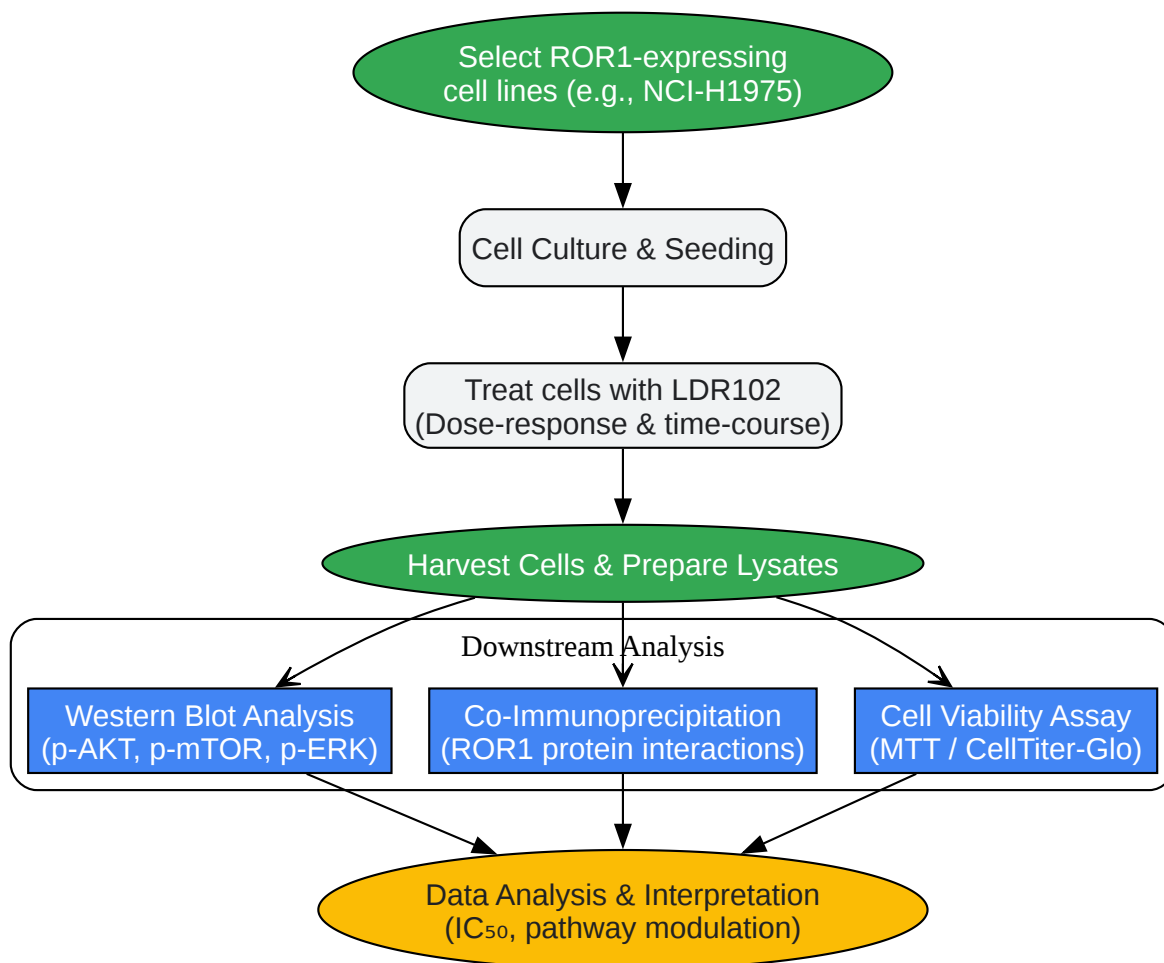
Quantitative Data on **LDR102** Activity

LDR102 demonstrates potent inhibition of ROR1 and effectively suppresses the proliferation of various ROR1-expressing cancer cell lines.

Parameter	Value	Cell Line	Description	Reference
Ki	0.10 μ M	N/A	Inhibitor constant for ROR1.	
IC ₅₀	0.36 μ M	NCI-H1975 (Lung Cancer)	Half-maximal inhibitory concentration for cell proliferation.	
IC ₅₀	1.37 μ M	A549 (Lung Cancer)	Half-maximal inhibitory concentration for cell proliferation.	
IC ₅₀	0.47 μ M	MDA-MB-231 (Breast Cancer)	Half-maximal inhibitory concentration for cell proliferation.	

Experimental Workflow for Studying LDR102 Effects

A systematic approach is required to characterize the impact of **LDR102** on ROR1 signaling and its functional consequences on cancer cells.



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References

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- [3. Frontiers | Tyrosine Kinase ROR1 as a Target for Anti-Cancer Therapies \[frontiersin.org\]](#)
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